

An In-depth Technical Guide to DNL343: A Novel eIF2B Activator

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Compound of Interest

Compound Name: DNL343

Cat. No.: B11931049

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, mechanism of action, and experimental data related to **DNL343**, a promising investigational therapeutic for neurodegenerative diseases.

Core Chemical Attributes

DNL343 is a potent, selective, and brain-penetrant small molecule activator of the eukaryotic initiation factor 2B (eIF2B).^{[1][2]} Its chemical and physical properties are summarized in the table below.

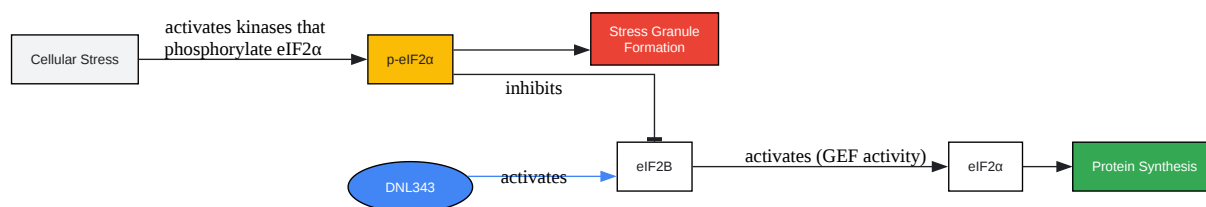
Property	Value
IUPAC Name	2-(4-chlorophenoxy)-N-(3-(5-((1s,3s)-3-(trifluoromethoxy)cyclobutyl)-1,3,4-oxadiazol-2-yl)bicyclo[1.1.1]pentan-1-yl)acetamide
Molecular Formula	C ₂₀ H ₁₉ ClF ₃ N ₃ O ₄
Molecular Weight	457.83 g/mol
CAS Number	2278265-85-1
Appearance	White to off-white solid

Mechanism of Action: Modulating the Integrated Stress Response

DNL343's therapeutic potential lies in its ability to modulate the Integrated Stress Response (ISR), a fundamental cellular pathway activated by various stressors such as viral infection, amino acid deprivation, and endoplasmic reticulum stress.[3][4][5] Chronic activation of the ISR is implicated in the pathology of several neurodegenerative diseases, including Amyotrophic Lateral Sclerosis (ALS) and Vanishing White Matter disease.[3][6]

The ISR converges on the phosphorylation of the α -subunit of eukaryotic initiation factor 2 (eIF2), which then acts as an inhibitor of its guanine nucleotide exchange factor, eIF2B. This inhibition leads to a global reduction in protein synthesis and the formation of stress granules, which can contain aggregated proteins like TDP-43, a hallmark of ALS.[2][7]

DNL343 is an activator of eIF2B.[1] By binding to and stabilizing the eIF2B complex, **DNL343** enhances its activity, thereby counteracting the effects of eIF2 α phosphorylation.[1][3] This leads to the restoration of protein synthesis, the dissolution of stress granules, and a reduction in the accumulation of pathogenic protein aggregates.[2][7]



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Figure 1: DNL343 activates eIF2B to restore protein synthesis.

Preclinical and Clinical Data

In cellular models, **DNL343** has demonstrated potent inhibition of the ISR. In H4 neuroglioma cells stressed with sodium arsenite, **DNL343** inhibited the formation of TDP-43-positive stress granules in a dose-dependent manner, with an IC₅₀ of 13 nM.[2]

DNL343 has been evaluated in multiple animal models of neurodegeneration, demonstrating its ability to penetrate the central nervous system and exert its pharmacodynamic effects.

Optic Nerve Crush (ONC) Injury Model: In a mouse model of acute neuronal injury, **DNL343** treatment reduced the activation of ISR markers and protected against retinal ganglion cell death.[3][4]

eIF2B Loss-of-Function (LOF) Mouse Model: This model mimics the chronic ISR activation seen in diseases like Vanishing White Matter disease. Prophylactic treatment with **DNL343** in these mice prevented the development of motor deficits and reduced neuroinflammation and neurodegeneration biomarkers.[1][3] When administered at a late stage of the disease, **DNL343** reversed the elevation of these biomarkers and extended the lifespan of the animals. [3]

DNL343 has been evaluated in Phase 1 and Phase 2/3 clinical trials for the treatment of ALS.

Phase 1 Studies: In healthy volunteers and ALS patients, **DNL343** was generally well-tolerated and demonstrated a pharmacokinetic profile supporting once-daily oral dosing. The drug

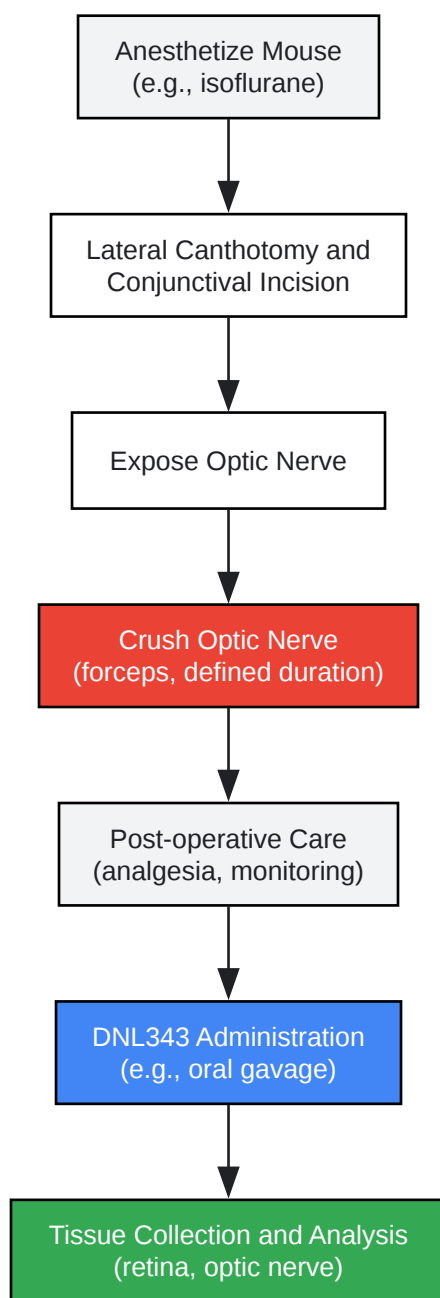
effectively crossed the blood-brain barrier, with cerebrospinal fluid (CSF) concentrations being comparable to unbound plasma concentrations. Robust target engagement was confirmed by the dose-dependent reduction of ISR biomarkers, ATF4 and CHAC1, in peripheral blood mononuclear cells.

Phase 2/3 HEALEY ALS Platform Trial: Topline results from the HEALEY ALS Platform Trial indicated that **DNL343** did not meet its primary endpoint of slowing disease progression as measured by the ALS Functional Rating Scale-Revised (ALSFRS-R) and survival at 24 weeks. Key secondary endpoints were also not met.^[8] Further analyses of the data are ongoing.

Experimental Protocols

Detailed methodologies for key experiments are provided below to facilitate the replication and extension of these findings.

This protocol describes the induction of optic nerve injury in mice to study neurodegeneration and the effects of neuroprotective compounds like **DNL343**.



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Figure 2: Workflow for the Optic Nerve Crush (ONC) model.

Procedure:

- Anesthetize the mouse using an approved method (e.g., isoflurane inhalation).
- Perform a lateral canthotomy to increase access to the surgical field.

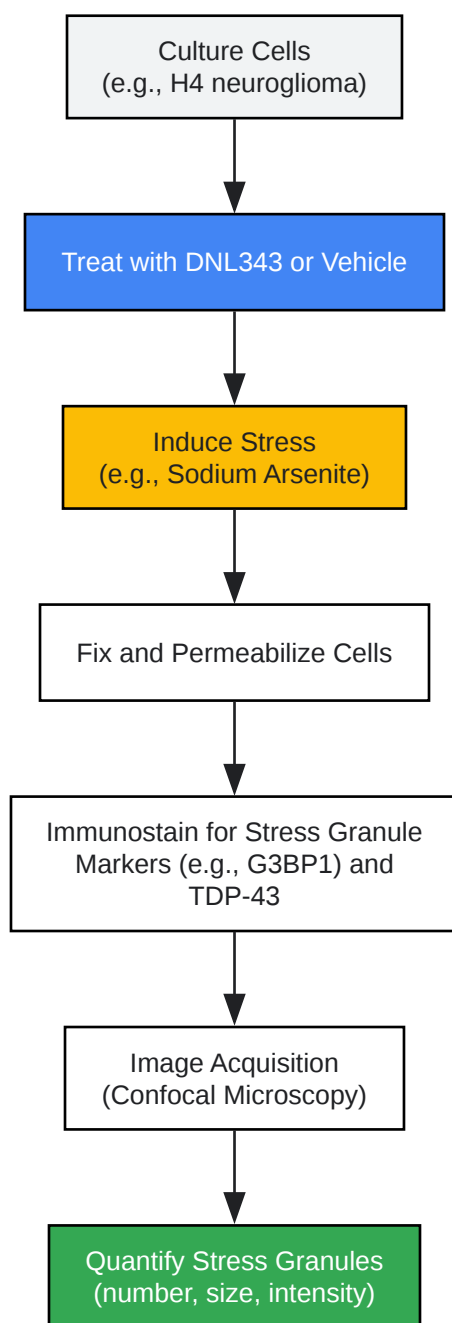
- Make a small incision in the conjunctiva to expose the optic nerve.
- Carefully separate the extraocular muscles to visualize the optic nerve.
- Using fine forceps, crush the optic nerve for a defined duration (e.g., 5 seconds) at a specific distance from the globe (e.g., 1-2 mm).
- Ensure that the retinal blood supply is not compromised.
- Suture the conjunctiva and provide post-operative care, including analgesics.
- Administer **DNL343** or vehicle according to the study design (e.g., once daily oral gavage).
- At the designated endpoint, euthanize the animals and collect tissues for analysis (e.g., retinal flat mounts for cell counting, optic nerve sections for axon staining).

This model involves the use of genetically engineered mice with reduced eIF2B activity, leading to chronic ISR activation.

Experimental Design:

- Breed and genotype mice to obtain homozygous eIF2B LOF animals and wild-type littermate controls.
- Initiate **DNL343** treatment at a specified age (prophylactic or therapeutic). **DNL343** can be administered via oral gavage or formulated in the chow for long-term studies.
- Monitor animal health, body weight, and motor function regularly using tests such as the balance beam or rotarod.
- Collect blood samples periodically for biomarker analysis (e.g., neurofilament light chain, GFAP).
- At the study endpoint, collect brain and other tissues for analysis of ISR markers (e.g., qPCR for Atf4, Chac1; Western blot for p-eIF2 α , ATF4).

This in vitro assay is used to assess the ability of **DNL343** to prevent or dissolve stress granules.



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Figure 3: Workflow for the Stress Granule Formation Assay.

Procedure:

- Plate cells (e.g., H4 neuroglioma cells) on coverslips in a multi-well plate.

- Pre-treat the cells with various concentrations of **DNL343** or vehicle for a specified time (e.g., 1 hour).
- Induce stress by adding a stressor such as sodium arsenite (e.g., 0.5 mM) for a defined period (e.g., 30-60 minutes).
- Fix the cells with paraformaldehyde and permeabilize with a detergent (e.g., Triton X-100).
- Perform immunocytochemistry using antibodies against a stress granule marker (e.g., G3BP1) and TDP-43.
- Acquire images using a high-content imager or confocal microscope.
- Quantify the number, size, and intensity of stress granules per cell using image analysis software.

Quantitative PCR (qPCR):

- Isolate total RNA from cells or tissues using a standard method (e.g., TRIzol).
- Synthesize cDNA using a reverse transcription kit.
- Perform qPCR using SYBR Green or TaqMan assays with primers specific for ISR target genes such as Atf4 and Chac1.
- Normalize the expression of target genes to a housekeeping gene (e.g., Gapdh, Actb).

Western Blotting:

- Lyse cells or tissues in RIPA buffer supplemented with protease and phosphatase inhibitors.
- Determine protein concentration using a BCA assay.
- Separate protein lysates by SDS-PAGE and transfer to a PVDF or nitrocellulose membrane.
- Block the membrane with a suitable blocking buffer (e.g., 5% non-fat milk or BSA in TBST).

- Incubate the membrane with primary antibodies against ISR markers (e.g., p-eIF2 α , total eIF2 α , ATF4, CHAC1) overnight at 4°C.
- Wash the membrane and incubate with a horseradish peroxidase (HRP)-conjugated secondary antibody.
- Detect the signal using an enhanced chemiluminescence (ECL) substrate and an imaging system.
- Normalize protein levels to a loading control (e.g., β -actin, GAPDH).

Conclusion

DNL343 is a well-characterized, brain-penetrant small molecule activator of eIF2B that effectively modulates the Integrated Stress Response. Preclinical studies have demonstrated its neuroprotective effects in various models of neurodegeneration. While the recent clinical trial in ALS did not meet its primary efficacy endpoints, the data generated from these studies provide valuable insights into the role of the ISR in neurodegenerative diseases and will inform future drug development efforts targeting this pathway. The detailed experimental protocols provided in this guide serve as a resource for researchers investigating the therapeutic potential of ISR modulation.

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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. massgeneral.org \[massgeneral.org\]](#)
- [3. DNL343 is an investigational CNS penetrant eukaryotic initiation factor 2B activator that prevents and reverses the effects of neurodegeneration caused by the integrated stress response | eLife \[elifesciences.org\]](#)

- [4. Discovery of DNL343: A Potent, Selective, and Brain-Penetrant eIF2B Activator Designed for the Treatment of Neurodegenerative Diseases - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. DNL343 is an investigational CNS penetrant eukaryotic initiation factor 2B activator that prevents and reverses the effects of neurodegeneration caused by the integrated stress response - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. DNL343 is an investigational CNS penetrant eIF2B activator that prevents and reverses the effects of neurodegeneration caused by the Integrated Stress Response \[elifesciences.org\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. consensus.app \[consensus.app\]](#)
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